

Application Note and Protocol: Preparation of Skimmianine Stock Solutions for Cell Culture

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Compound of Interest

Compound Name: *Skimmianine*

Cat. No.: *B1681810*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Skimmianine is a furoquinoline alkaloid found in various plants of the Rutaceae family. It has garnered significant interest in biomedical research due to its diverse pharmacological activities, including anti-inflammatory, anti-cancer, and neuroprotective effects.^{[1][2][3]} Accurate and reproducible in vitro studies investigating the biological effects of **Skimmianine** rely on the correct preparation of stock solutions. This document provides a detailed protocol for the preparation, storage, and handling of **Skimmianine** stock solutions for cell culture applications.

Data Presentation: Physicochemical Properties and Solubility

A summary of the key quantitative data for **Skimmianine** is presented in Table 1 for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₃ NO ₄	[1][4]
Molecular Weight	259.26 g/mol	[1][4]
Appearance	White to off-white solid	[5]
Solubility		
DMSO	Up to 52 mg/mL (200.57 mM). [1] Solubility can be enhanced with ultrasonication and warming.[6]	[1][6]
Ethanol	5 mg/mL	[1]
Water	Insoluble	[1]
Storage (Powder)	3 years at -20°C	[1]
Storage (Stock Solution)	1 year at -80°C in solvent.[1] 1 month at -20°C in solvent.[1][2] It is recommended to aliquot to avoid repeated freeze-thaw cycles.[1][2]	[1][2]

Experimental Protocol: Preparation of a 10 mM Skimmianine Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Skimmianine** in dimethyl sulfoxide (DMSO), a common solvent for cell culture applications.

Materials:

- **Skimmianine** powder (purity ≥ 98%)
- Anhydrous/molecular sieve-treated DMSO (cell culture grade)
- Sterile microcentrifuge tubes or cryovials

- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Pre-weighing Preparations:
 - Bring the **Skimmianine** powder and DMSO to room temperature before opening to prevent condensation.
 - Perform all manipulations in a sterile environment, such as a laminar flow hood, to maintain sterility.
- Weighing **Skimmianine**:
 - Accurately weigh out the desired amount of **Skimmianine** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.59 mg of **Skimmianine**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 259.26 \text{ g/mol} = 2.59 \text{ mg}$
- Dissolution:
 - Transfer the weighed **Skimmianine** powder into a sterile microcentrifuge tube or cryovial.
 - Add the calculated volume of sterile DMSO to the tube. For the example above, add 1 mL of DMSO.
 - Vortex the solution thoroughly until the **Skimmianine** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.[6]

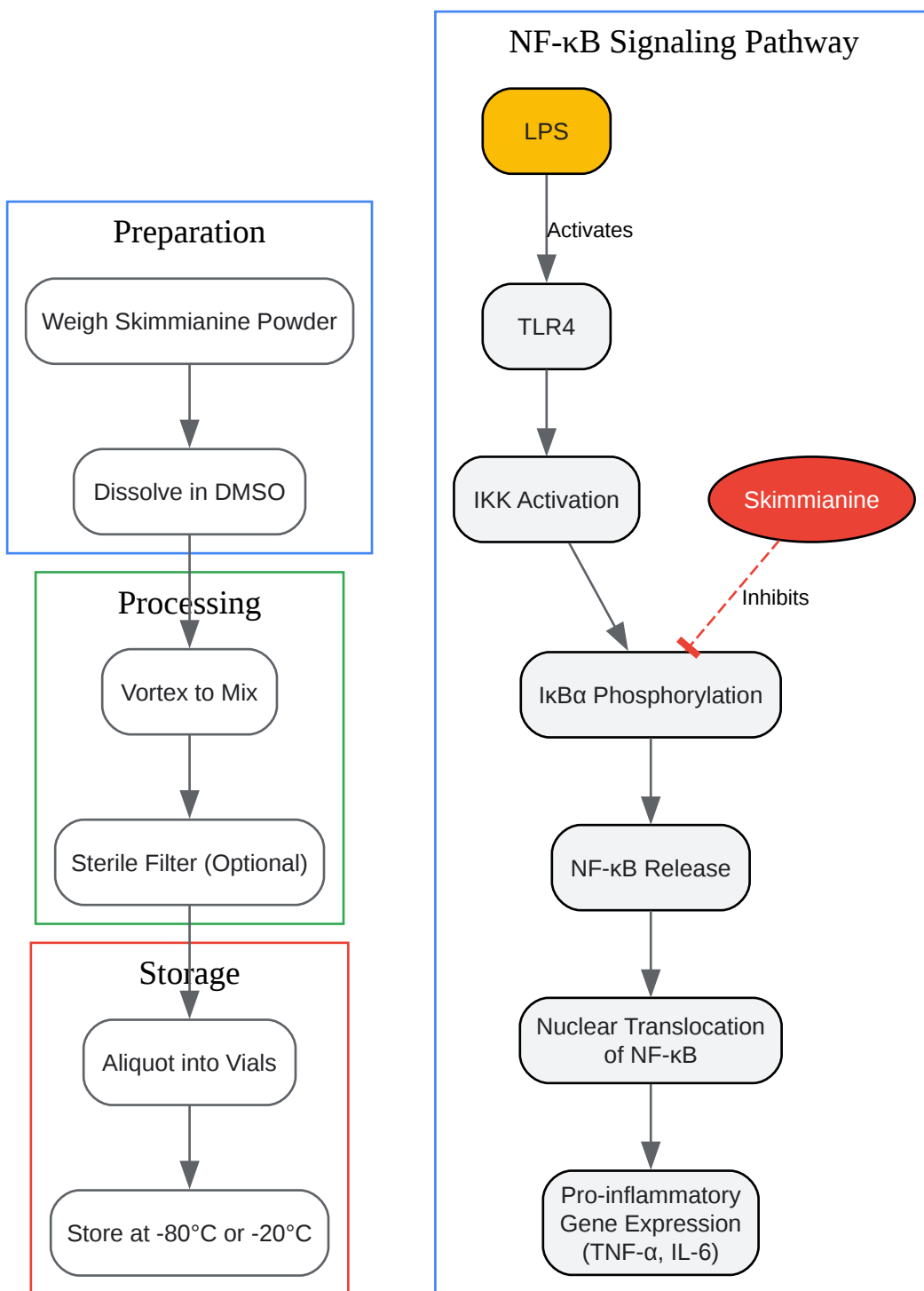
- Sterilization:
 - The prepared stock solution in DMSO is considered self-sterilizing. However, if there are concerns about contamination, the solution can be sterilized by filtering through a 0.22 μm syringe filter compatible with DMSO.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20 μL) in sterile cryovials.[\[1\]](#)[\[2\]](#)
 - Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[2\]](#)

Working Solution Preparation:

- To prepare a working solution for cell culture experiments, thaw a single aliquot of the stock solution at room temperature.
- Dilute the stock solution to the desired final concentration in the cell culture medium. For example, to obtain a final concentration of 10 μM in 10 mL of medium, add 10 μL of the 10 mM stock solution.
- It is crucial to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5%.

Mandatory Visualizations

Experimental Workflow



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